

# Application Notes: Anti-Wanderin (WANDER) Immunohistochemistry

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## Compound of Interest

Compound Name: *Wander*

Cat. No.: *B1680229*

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## Product Name: Anti-Wanderin (WANDER) Monoclonal Antibody (Clone WN-5)

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## Introduction

**Wanderin (WANDER)** is a putative transmembrane receptor protein implicated in the regulation of cellular adhesion and motility. Emerging research suggests that **Wanderin** is a key component of a signaling cascade that controls cytoskeletal rearrangements necessary for cell migration.<sup>[1][2]</sup> Upregulation of **Wanderin** expression has been hypothetically linked to increased metastatic potential in several carcinoma types, making it a protein of significant interest in oncology and drug development research. This antibody is designed for the specific detection of **Wanderin** protein in formalin-fixed, paraffin-embedded (FFPE) tissue sections.

## Product Information

Attribute	Details
Catalog Number	WNDR-2025
Clone	WN-5
Isotype	Mouse IgG2b, kappa
Immunogen	Recombinant protein fragment corresponding to the extracellular domain of human Wanderin.
Formulation	Liquid in Phosphate Buffered Saline (PBS), pH 7.4, with 0.02% Sodium Azide and 50% Glycerol.
Storage	Store at -20°C. Avoid repeated freeze-thaw cycles.
Specificity	Human. Reactivity with other species has not been determined.

## Recommended Applications & Dilutions

Application	Recommended Dilution
Immunohistochemistry (Paraffin)	1:100 - 1:500
Western Blot	Not Tested (NT)
Immunofluorescence	Not Tested (NT)

Optimal dilutions should be determined by the end user.

## Performance Characteristics & Data

Staining of FFPE tissues with Anti-Wanderin (WN-5) shows a distinct membranous and cytoplasmic pattern in cells known to express the target.<sup>[3]</sup> The intensity of staining can be quantified using a Histochemical Score (H-score), which combines the percentage of positive cells and their staining intensity.<sup>[4]</sup>

H-Score Calculation:  $H\text{-score} = (1 \times \% \text{ of weak staining}) + (2 \times \% \text{ of moderate staining}) + (3 \times \% \text{ of strong staining})$ . The score ranges from 0 to 300.[4]

**Table 1: IHC Performance on Validated Human Tissues**

Tissue Type	Staining Pattern	Localization	H-Score (Avg.)	Result
Colon Carcinoma	Moderate to Strong	Membrane, Cytoplasm	210	Positive
Normal Colon Mucosa	Weak to Negative	Membrane	45	Low / Negative
Breast Ductal Carcinoma	Strong	Membrane, Cytoplasm	250	Positive
Normal Breast Tissue	Negative	-	0	Negative
Placenta	Strong	Syncytiotrophoblasts	275	Positive Control

Data is representative and based on optimal staining conditions. Actual results may vary.

## Diagrams & Workflows

### Hypothetical Wanderin Signaling Pathway

The following diagram illustrates a putative signaling cascade initiated by ligand binding to the **Wanderin** receptor, leading to the activation of downstream effectors that promote cytoskeletal reorganization and cell migration.[1][5]

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## References

- 1. Signaling Networks that Regulate Cell Migration - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Cell Migration - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Immunohistochemistry staining | Abcam [abcam.com]
- 4. Deep learning-based H-score quantification of immunohistochemistry-stained images - PMC [pmc.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
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